

Navigating the Safe Disposal of ML364: A Procedural Guide

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Compound of Interest

Compound Name: ML364

Cat. No.: B15606998

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For researchers and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **ML364**, a selective ubiquitin-specific peptidase 2 (USP2) inhibitor. While the Safety Data Sheet (SDS) for **ML364** does not classify the substance as hazardous under the Globally Harmonized System (GHS), it is imperative to handle and dispose of it in a manner that prevents environmental release and ensures personnel safety.

Essential Safety and Handling Information

Before beginning any disposal procedures, it is crucial to be familiar with the handling and storage requirements of **ML364**. This information is key to minimizing risks and ensuring safe laboratory practices.

| Property | Information |
|---------------------------|--|
| Personal Precautions | Standard laboratory personal protective equipment (PPE) is sufficient. |
| Environmental Precautions | Do not allow the substance to enter sewers or surface/ground water. |
| Containment & Cleanup | In case of a spill, pick up the material mechanically. |
| Storage Temperature | Store stock solutions at -80°C for up to 2 years or -20°C for up to 1 year to prevent inactivation. [1] |

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of **ML364** and materials contaminated with it. This procedure is designed to align with standard laboratory safety practices and environmental protection principles.

1. Personal Protective Equipment (PPE)

Before handling **ML364** for disposal, ensure the following personal protective equipment is worn:

- Safety Goggles: To protect eyes from any potential splashes or airborne particles.
- Chemical-Resistant Gloves: Nitrile or neoprene gloves are recommended to prevent skin contact.
- Laboratory Coat: To protect skin and clothing from contamination.

2. Waste Segregation and Collection

Proper segregation of chemical waste is fundamental to safe laboratory operations.

- Solid Waste:

- Collect unwanted **ML364** powder and any materials contaminated with solid **ML364** (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, clearly labeled hazardous waste container.
- The container should be made of a material compatible with the chemical and have a secure lid to prevent spills.
- Label the container as "Hazardous Waste" and include the full chemical name: "**ML364**".
- Liquid Waste (Solutions containing **ML364**):
 - Collect solutions of **ML364** (e.g., in DMSO) in a separate, clearly labeled hazardous waste container for liquid chemical waste.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's hazardous waste management plan.
 - The container should be leak-proof and stored in secondary containment to prevent spills.
 - Label the container with "Hazardous Waste," the solvent(s) used, and "Contains **ML364**".

3. Storage Pending Disposal

- Store hazardous waste containers in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is well-ventilated and away from incompatible materials.
- Do not accumulate large quantities of waste. Arrange for pickup by your institution's Environmental Health and Safety (EHS) department in a timely manner.

4. Final Disposal

- Never dispose of **ML364** down the drain or in the regular trash.
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. EHS professionals are trained in the proper handling and transportation of hazardous materials to licensed disposal facilities.

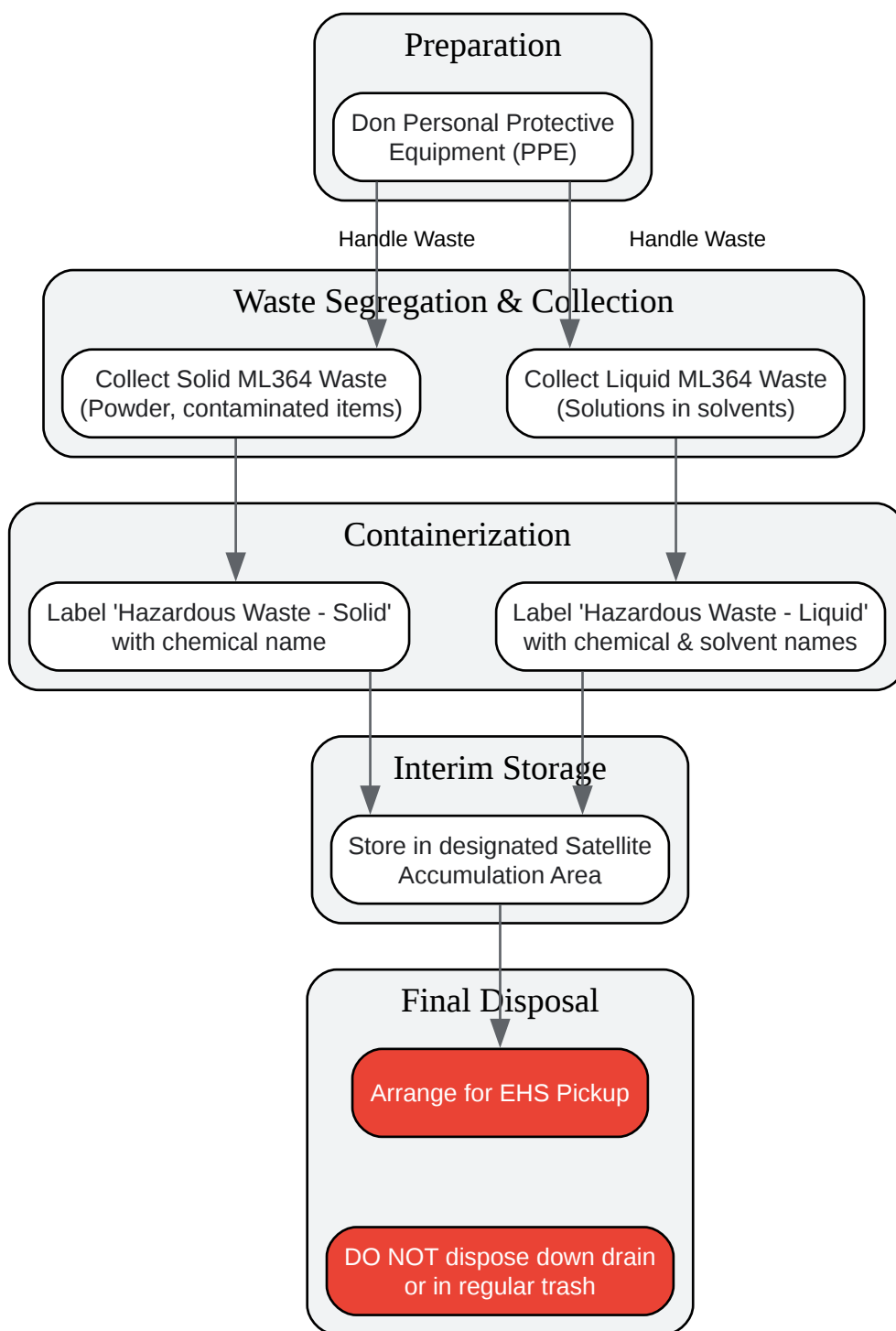
Experimental Protocols

While this document focuses on disposal, the cited research on **ML364** involves various experimental protocols. For detailed methodologies on the use of **ML364** in research, such as cell viability assays or Western blotting for cyclin D1 degradation, refer to the primary literature.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

ML364 Disposal Workflow

The following diagram illustrates the logical flow of the **ML364** disposal procedure, from initial handling to final removal by EHS.



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Workflow for the proper disposal of **ML364**.

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